

Application Notes and Protocols for NBI-961 in In Vitro Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NBI-961

Cat. No.: B12368662

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **NBI-961** and comprehensive protocols for its preparation in in vitro experiments. **NBI-961** is a potent and bifunctional inhibitor of NIMA-related kinase 2 (NEK2), inducing its proteasomal degradation and leading to G2/mitosis arrest and apoptosis in cancer cells, such as diffuse large B cell lymphoma (DLBCL) cells.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Data Presentation: NBI-961 Properties and Storage

Property	Value	Notes
Molecular Weight	568.61 g/mol	
Formula	C ₂₈ H ₂₇ F ₃ N ₆ O ₂ S	
CAS Number	2225902-98-5	
Solubility	DMSO: 100 mg/mL (175.87 mM)	Requires sonication for complete dissolution. [1] Warming to 37°C can aid solubility. [1]
Appearance	Light yellow to yellow solid	
Storage (Powder)	-20°C for up to 3 years	
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months	

Experimental Protocols

Protocol 1: Preparation of NBI-961 Stock Solution (10 mM in DMSO)

Materials:

- **NBI-961** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Calculate the required mass of **NBI-961**:

- For 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 568.61 \text{ g/mol} = 0.0056861 \text{ g} = 5.69 \text{ mg}$
- Weigh **NBI-961**:
 - Carefully weigh out 5.69 mg of **NBI-961** powder and place it into a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of DMSO to the tube containing the **NBI-961** powder.
- Aid Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in an ultrasonic bath for 10-15 minutes.^[1] Gentle warming to 37°C can also be applied.^[1]
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C.^[4]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Materials:

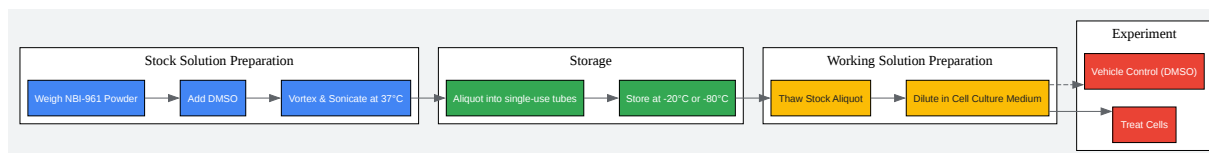
- 10 mM **NBI-961** stock solution in DMSO
- Appropriate cell culture medium
- Sterile microcentrifuge tubes

- Pipettes and sterile tips

Procedure:

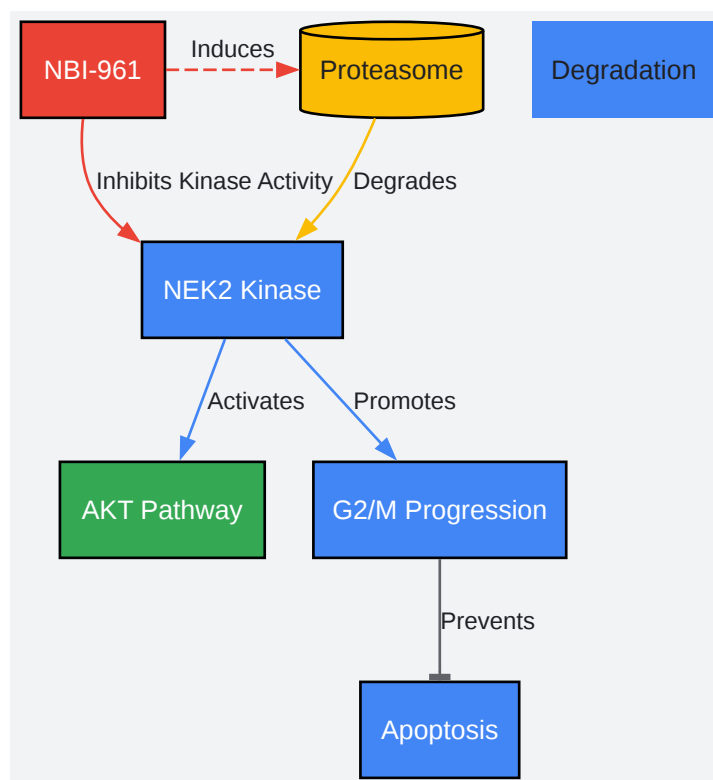
- Thaw Stock Solution:
 - Thaw a single aliquot of the 10 mM **NBI-961** stock solution at room temperature.
- Prepare Intermediate Dilutions (if necessary):
 - For lower final concentrations, it is advisable to perform one or more serial dilutions of the stock solution in cell culture medium or DMSO.
- Prepare Final Working Solution:
 - Dilute the 10 mM stock solution or an intermediate dilution into the final cell culture medium to achieve the desired experimental concentration. For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock, add 1 μ L of the stock solution to 999 μ L of cell culture medium.
 - Note on Vehicle Control: It is crucial to prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **NBI-961** used in the experiment. [2] For instance, if the final concentration of **NBI-961** is 10 μ M, the vehicle control should contain 0.1% DMSO.
- Apply to Cells:
 - Mix the final working solution gently by pipetting and add it to your cell cultures.
 - Typical effective concentrations in DLBCL cell lines range from the low nanomolar to the sub-micromolar range (e.g., 25 nM, 80 nM, 240 nM).[2] The minimal effective concentration has been noted to be as low as 7.8 nM.[2]

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the preparation of **NBI-961**.



[Click to download full resolution via product page](#)

Caption: **NBI-961** mechanism of action on the NEK2 signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. file.glpbio.com](https://file.glpbio.com) [file.glpbio.com]
- [2. Bifunctional inhibitor reveals NEK2 as a therapeutic target and regulator of oncogenic pathways in lymphoma - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for NBI-961 in In Vitro Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12368662/docs#application-notes-and-protocols-for-nbi-961-in-in-vitro-research\]](https://www.benchchem.com/product/b12368662/docs#application-notes-and-protocols-for-nbi-961-in-in-vitro-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)